

Proper Disposal of Clk1-IN-1: A Step-by-Step Guide

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Compound of Interest

Compound Name: Clk1-IN-1

Cat. No.: B2760999

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The following provides detailed procedures for the safe and compliant disposal of **Clk1-IN-1**, a potent and selective inhibitor of Cdc2-like kinase 1 (CLK1)[1]. This guidance is intended for researchers, scientists, and drug development professionals to ensure that disposal practices minimize environmental impact and adhere to safety regulations.

While a Safety Data Sheet (SDS) for the closely related compound, **DCLK1-IN-1**, indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to consult your institution's Environmental Health & Safety (EH&S) department for a final hazardous waste determination and to ensure compliance with all applicable federal, state, and local regulations[2][3].

Chemical and Physical Properties

A summary of the key properties of **Clk1-IN-1** is presented below. This information is critical for a proper hazard assessment prior to disposal.

Property	Value	Source
Chemical Name	5,11-dihydro-2-[[2-methoxy-4-(4-methyl-1-piperazinyl)phenyl]amino]-11-methyl-5-(2,2,2-trifluoroethyl)-6H-pyrimido[4,5-b][1][4]benzodiazepin-6-one	Tocris
Molecular Formula	C ₂₆ H ₂₈ F ₃ N ₇ O ₂	Tocris
Molecular Weight	527.55 g/mol	Tocris
CAS Number	2222635-15-4	Tocris
Physical Appearance	Solid	InvivoChem[5]
Storage	Store at -20°C	Tocris
NFPA Ratings (DCLK1-IN-1)	Health: 0, Fire: 0, Reactivity: 0	Cayman[3]

Note: NFPA ratings are for the structurally similar **DCLK1-IN-1** and should be used as a guideline. A formal hazard assessment for **Clk1-IN-1** should be conducted.

Standard Disposal Protocol for Clk1-IN-1

This protocol outlines the procedural steps for disposing of both unused (neat) **Clk1-IN-1** and solutions containing the compound. The fundamental principle is to manage all chemical waste as potentially hazardous until a formal determination is made[2].

Step 1: Hazardous Waste Determination

- **Consult SDS and EH&S:** Review the manufacturer's Safety Data Sheet for **Clk1-IN-1**. Crucially, contact your institution's EH&S or equivalent safety department to confirm the hazardous waste status of **Clk1-IN-1**. They will provide the final determination and guidance based on local and federal regulations[2].
- **Assess Waste Stream Characteristics:** The hazardous nature of a waste stream is determined by its characteristics: ignitability, corrosivity, reactivity, and toxicity[2]. Based on available data for the similar **DCLK1-IN-1**, the compound itself is not expected to meet these

criteria[3]. However, the solvent used to prepare solutions will critically affect the waste classification. For example, solutions in flammable solvents like ethanol or DMSO may be classified as hazardous waste[2].

Step 2: Segregation and Containerization

- Use Appropriate Containers: All chemical waste must be stored in appropriate, leak-proof containers that are chemically compatible with the waste[6][7]. Plastic containers are often preferred[2]. Do not use food-grade containers[7].
- Segregate Waste:
 - Neat (Solid) **Clk1-IN-1**: Collect any unused or expired solid **Clk1-IN-1** in a designated, sealed waste container.
 - **Clk1-IN-1** Solutions: Collect solutions in a separate, appropriate waste container. Do not mix different types of chemical waste unless explicitly permitted[6]. For instance, halogenated and non-halogenated solvent wastes should typically be kept separate.
 - Contaminated Labware: Dispose of items such as pipette tips, gloves, and empty vials that are contaminated with **Clk1-IN-1** in a designated solid waste container.

Step 3: Labeling and Storage

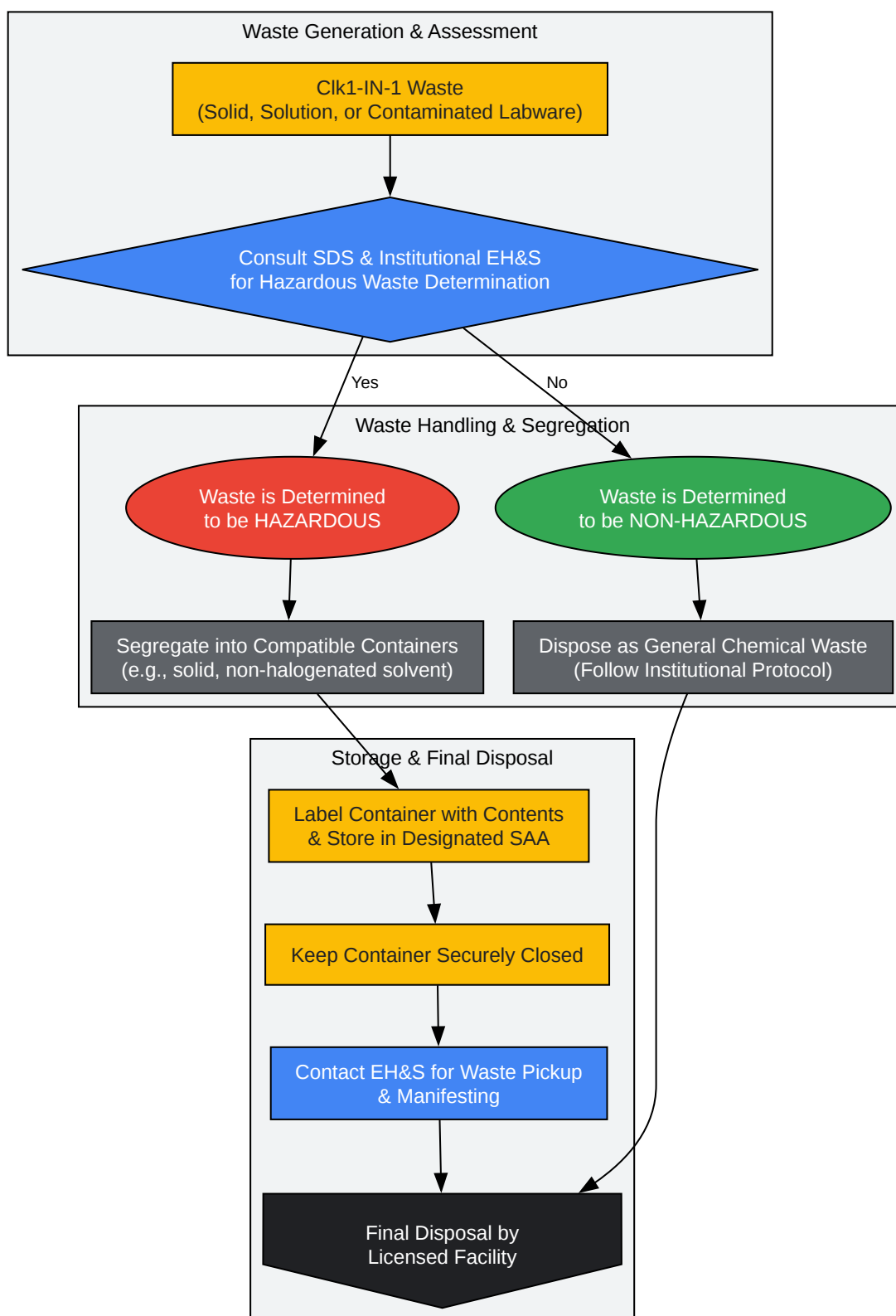
- Properly Label Containers: All waste containers must be clearly labeled with the words "Hazardous Waste" (or other designation as required by your institution), the full chemical name of all contents (e.g., "**Clk1-IN-1** in DMSO"), and the associated hazards (e.g., "Flammable Liquid" if in a flammable solvent)[8].
- Store in a Satellite Accumulation Area (SAA): Store the sealed and labeled waste containers in a designated SAA, which must be at or near the point of generation and under the control of laboratory personnel[2][7].
- Keep Containers Closed: Waste containers must remain securely capped at all times, except when adding waste[2][7].

Step 4: Arrange for Disposal

- **Schedule a Pickup:** Once the waste container is full or ready for disposal, contact your institution's EH&S department to schedule a waste pickup[2].
- **Manifesting:** All hazardous waste shipments require proper documentation, often in the form of a waste manifest, which tracks the waste from generation to its final disposal facility[4][8]. Your EH&S department will manage this process.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Clk1-IN-1** waste, from initial generation to final disposition.



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Caption: Decision workflow for the disposal of **Clk1-IN-1**.

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